

Technical Support Center: N-Terminal Sequencing with Dansylamino-PITC

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Compound of Interest

Compound Name: *Dansylamino-pitc*

Cat. No.: *B043688*

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Welcome to the technical support center for N-terminal sequencing using Dansylamino-phenylisothiocyanate (**Dansylamino-PITC**). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting advice and answers to frequently asked questions. My aim is to equip you with the expertise to navigate the nuances of this powerful technique, ensuring the integrity and accuracy of your sequencing results.

Introduction to N-Terminal Sequencing with Dansylamino-PITC

N-terminal sequencing by Edman degradation is a cornerstone technique for determining the amino acid sequence of a protein from its amino-terminus.^{[1][2]} The use of **Dansylamino-PITC**, a fluorescent analogue of the traditional Edman reagent phenylisothiocyanate (PITC), offers the advantage of increased sensitivity, allowing for the analysis of smaller sample quantities.

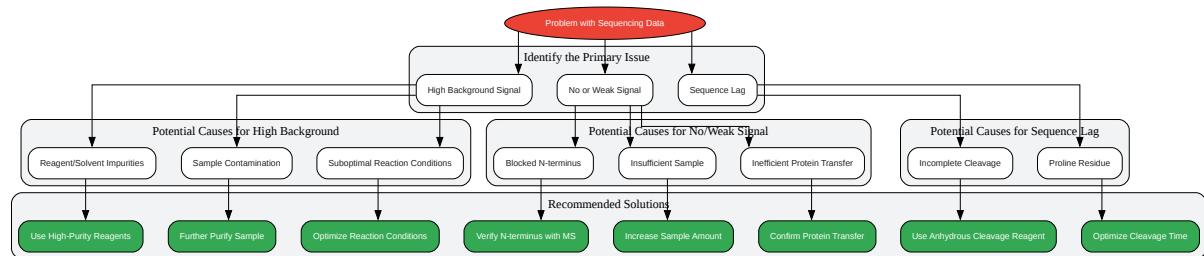
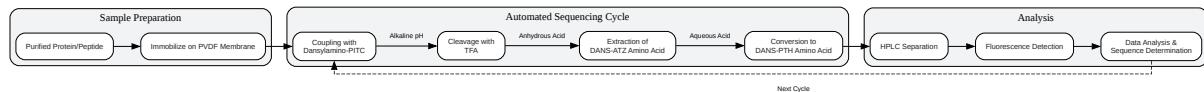
The core principle involves a stepwise chemical process:

- Coupling: The **Dansylamino-PITC** reagent reacts with the free N-terminal amino group of the protein under alkaline conditions to form a fluorescent dansylamino-phenylthiocarbamoyl (DANS-PTC) protein.
- Cleavage: The derivatized N-terminal amino acid is selectively cleaved from the protein backbone using a strong anhydrous acid, such as trifluoroacetic acid (TFA).^[3]

- Conversion & Identification: The released anilinothiazolinone (ATZ) amino acid is converted to a more stable phenylthiohydantoin (PTH) derivative, which is then identified using high-performance liquid chromatography (HPLC) with a fluorescence detector.[4]

This cycle is repeated to sequentially identify the amino acids in the protein chain.

Experimental Workflow: N-Terminal Sequencing with Dansylamino-PITC



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Caption: A logical workflow for troubleshooting common issues in **Dansylamino-PITC N-terminal sequencing**.

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